

A Technical Guide to the Physical Properties of 1-Cyclohexyl-1-propyne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclohexyl-1-propyne

Cat. No.: B092478

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Cyclohexyl-1-propyne** (CAS No. 18736-95-3), a colorless liquid utilized in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies related to this compound.

Core Physical Properties

1-Cyclohexyl-1-propyne, with the molecular formula C_9H_{14} and a molecular weight of 122.21 g/mol, is a notable compound in pharmaceutical and chemical industries due to its high reactivity and stability.^[1]

Data Presentation

The following table summarizes the key quantitative physical properties of **1-Cyclohexyl-1-propyne**.

Physical Property	Value	Units	Notes
Boiling Point	170.8	°C	At 760 mmHg[1]
162-164	°C	[2]	
435 - 437	K	Equivalent to 161.85 - 163.85 °C[3][4]	
Density	0.85	g/cm ³	[1]
0.851	g/cm ³	[2]	

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **1-Cyclohexyl-1-propyne** are crucial for reproducible and accurate research. The following sections describe generalized, yet detailed, methodologies for measuring boiling point and density, applicable to this and similar liquid organic compounds.

Boiling Point Determination: Thiele Tube Method

One of the most common and efficient methods for determining the boiling point of a small liquid sample is the Thiele tube method.[5]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil
- Heating source (e.g., Bunsen burner or microburner)
- Stand and clamp

Procedure:

- A small sample (a few milliliters) of **1-Cyclohexyl-1-propyne** is placed into the fusion tube.
[6]
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.[6]
- The fusion tube assembly is attached to a thermometer.
- The entire setup is clamped and immersed in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, allowing the oil to circulate and heat the sample uniformly.[5]
- As the temperature rises, air trapped in the capillary tube will be expelled. The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted. This temperature is slightly above the boiling point.
- Heating is discontinued, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination: Volumetric Flask Method

The density of a liquid organic compound can be accurately determined using a volumetric flask and a balance.[7][8]

Apparatus:

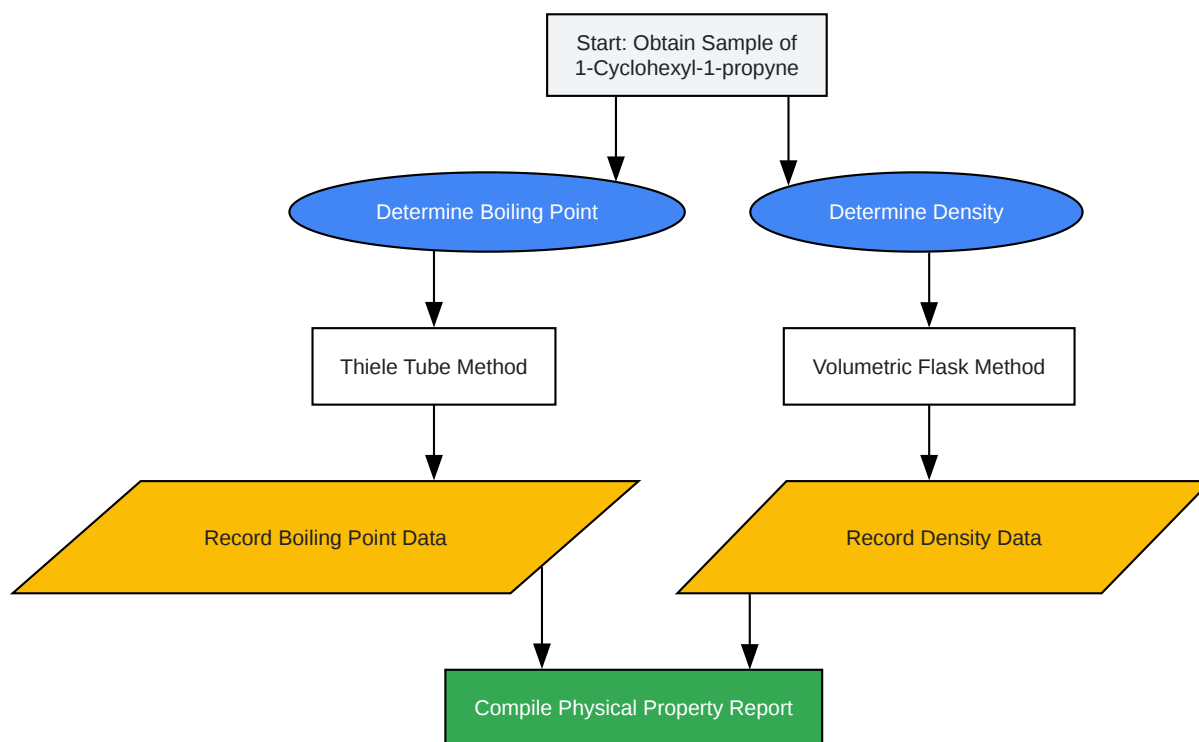
- Volumetric flask (e.g., 10 mL or 25 mL) with a stopper
- Analytical balance
- Pipette
- Thermometer

Procedure:

- An empty, clean, and dry volumetric flask with its stopper is weighed on an analytical balance. This mass is recorded as W_1 .^[7]
- The volumetric flask is carefully filled with **1-Cyclohexyl-1-propyne** up to the calibration mark. A pipette can be used for precise filling.
- The stopper is placed on the flask, and any liquid on the outside is carefully wiped away.
- The filled volumetric flask is weighed again, and this mass is recorded as W_2 .
- The temperature of the liquid is measured and recorded.
- The mass of the liquid (m) is calculated as $W_2 - W_1$.
- The density (ρ) is then calculated by dividing the mass of the liquid by the known volume (V) of the volumetric flask ($\rho = m/V$).^[7]

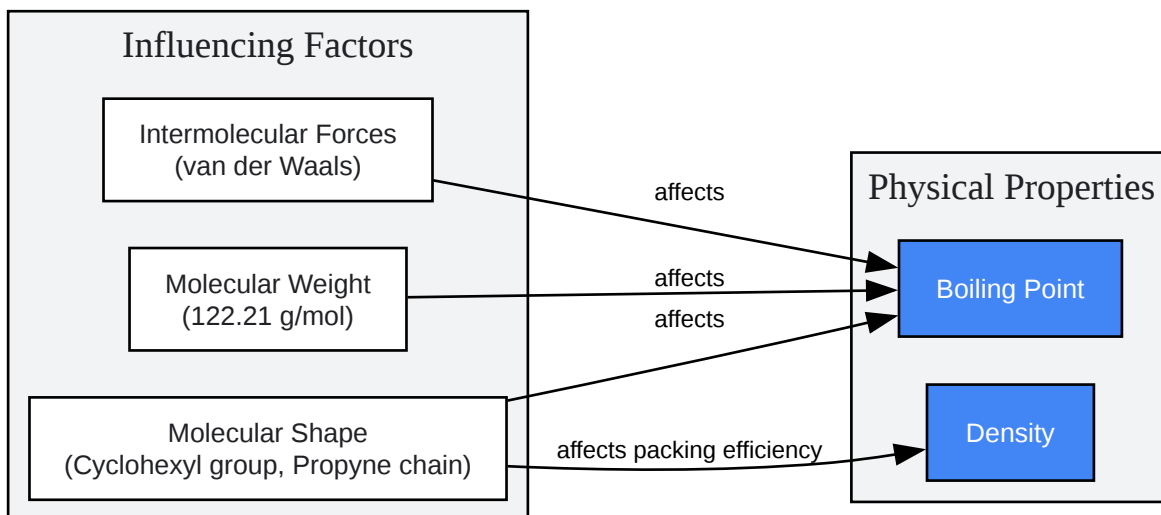
Visualizations

To further elucidate the experimental and conceptual frameworks, the following diagrams have been generated.



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Caption: Experimental workflow for determining physical properties.



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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 1-Cyclohexyl-1-propyne]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b092478#physical-properties-of-1-cyclohexyl-1-propyne-boiling-point-density\]](https://www.benchchem.com/product/b092478#physical-properties-of-1-cyclohexyl-1-propyne-boiling-point-density)

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